

Application Notes and Protocols for Bisphenol TMC (BPTMC)

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Compound of Interest

Compound Name: *Phenol, 4,4'-(3,3,5-trimethylcyclohexylidene)bis-*

Cat. No.: *B132520*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the safe handling, storage, and disposal of Bisphenol TMC (BPTMC), a substitute for Bisphenol A (BPA). The following protocols and data are intended to ensure the safety of laboratory personnel and to minimize environmental impact.

Safety and Hazard Information

Bisphenol TMC (4,4'-(3,3,5-Trimethylcyclohexylidene)bis[phenol]) is a compound used in the production of plastics and resins. While developed as a safer alternative to BPA, studies have indicated potential health and environmental risks.

Hazard Identification:

- Skin and Eye Irritation: May cause skin and eye irritation upon contact.^[1]
- Respiratory Irritation: Inhalation of dust may irritate the mucous membranes and upper respiratory system.^[1]
- Endocrine Disruption: Studies suggest that BPTMC can exhibit estrogenic activity, potentially acting as an endocrine disruptor.^{[2][3]}

- Mitochondrial Toxicity: Research indicates that BPTMC can interfere with mitochondrial function, leading to increased oxidative stress and reduced cell viability.[4][5][6]
- Aquatic Toxicity: BPTMC is toxic to aquatic organisms, with observed effects on development and reproduction in fish species.[2][3]

Data Summary:

Table 1: Physicochemical Properties of Bisphenol TMC

Property	Value	Reference
CAS Number	129188-99-4	[7]
Molecular Formula	C ₂₁ H ₂₆ O ₂	[1]
Molecular Weight	310.43 g/mol	[1]
Physical State	Solid, White to Off-White Powder/Flakes	[8]
Melting Point	204 °C (399 °F)	[1]
Boiling Point	450.8 °C at 760 mmHg	[8]
Flash Point	202.8 °C	[8]
Solubility	Slightly soluble in Chloroform, DMSO, and Methanol	[8]
Vapor Pressure	9.59E-09 mmHg at 25°C	[8]
Density	1.075 g/cm ³	[8]

Table 2: Toxicological Data for Bisphenol TMC

Endpoint	Organism	Value	Reference
96-hour LC50	Oryzias melastigma (marine medaka) embryos	4.6 mg/L	[3]
Developmental Effects	Oryzias melastigma	Altered hatching rates, heart rate, and swimming velocity at concentrations of 0.25-2000 µg/L	[2]
Endocrine Effects	Oryzias melastigma	Altered estrogen receptor and vitellogenin concentrations at 0.25 µg/L	[2][3]
Mitochondrial Effects	Caenorhabditis elegans	Reduced oxygen consumption, lowered mitochondrial membrane potential, and decreased ATP levels at 1 mM exposure	[5][6]
General Toxicity	Caenorhabditis elegans	Developmental delays, reduced reproduction, and diminished longevity at 1 mM exposure	[4][5][6]

Note: Occupational exposure limits for Bisphenol TMC have not been established. It is recommended to handle it with the same precautions as other potentially hazardous bisphenol compounds.

Experimental Protocols

Protocol for Safe Handling and Use in a Laboratory Setting

This protocol outlines the necessary steps for safely handling BPTMC powder and solutions to minimize exposure.

Materials:

- Bisphenol TMC (solid powder)
- Appropriate solvent (e.g., DMSO, Methanol)
- Personal Protective Equipment (PPE):
 - Safety goggles or face shield
 - Chemical-resistant gloves (nitrile or neoprene)
 - Laboratory coat
 - Respiratory protection (N95 or higher, especially when handling powder)
- Chemical fume hood
- Analytical balance
- Spatula and weighing paper
- Glassware (beakers, flasks)
- Sealed, labeled containers for solutions

Procedure:

- Preparation: Before handling BPTMC, ensure the work area is clean and decontaminated. All necessary equipment and PPE should be readily available.

- Personal Protective Equipment (PPE): Don the appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves. When weighing or transferring the solid powder, a respirator is mandatory to prevent inhalation of airborne particles.[\[8\]](#)
- Weighing and Solution Preparation:
 - Conduct all weighing and solution preparation activities within a certified chemical fume hood to minimize inhalation exposure.[\[9\]](#)
 - Use a spatula to carefully transfer the desired amount of BPTMC powder onto weighing paper on an analytical balance. Avoid creating dust.
 - Transfer the weighed powder into a suitable glass container.
 - Slowly add the desired solvent to the container, stirring gently to dissolve the BPTMC.
- Storage of Solutions:
 - Store all BPTMC solutions in clearly labeled, sealed containers. The label should include the chemical name, concentration, solvent, date of preparation, and appropriate hazard warnings.
 - Store in a cool, dry, and well-ventilated area away from incompatible materials.[\[8\]](#)
- Handling of Solutions:
 - When working with BPTMC solutions, always wear appropriate PPE.
 - Avoid contact with skin and eyes. In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes.[\[8\]](#)
 - Avoid generating aerosols or mists.
- Decontamination:
 - After handling, thoroughly wash hands and any exposed skin with soap and water.
 - Decontaminate all work surfaces and equipment with an appropriate cleaning agent.

- Remove and properly dispose of contaminated PPE.

Protocol for Disposal of Bisphenol TMC Waste

Proper disposal of BPTMC waste is crucial to prevent environmental contamination.

Materials:

- Designated hazardous waste containers (clearly labeled)
- Waste labels
- Personal Protective Equipment (as listed in 2.1)

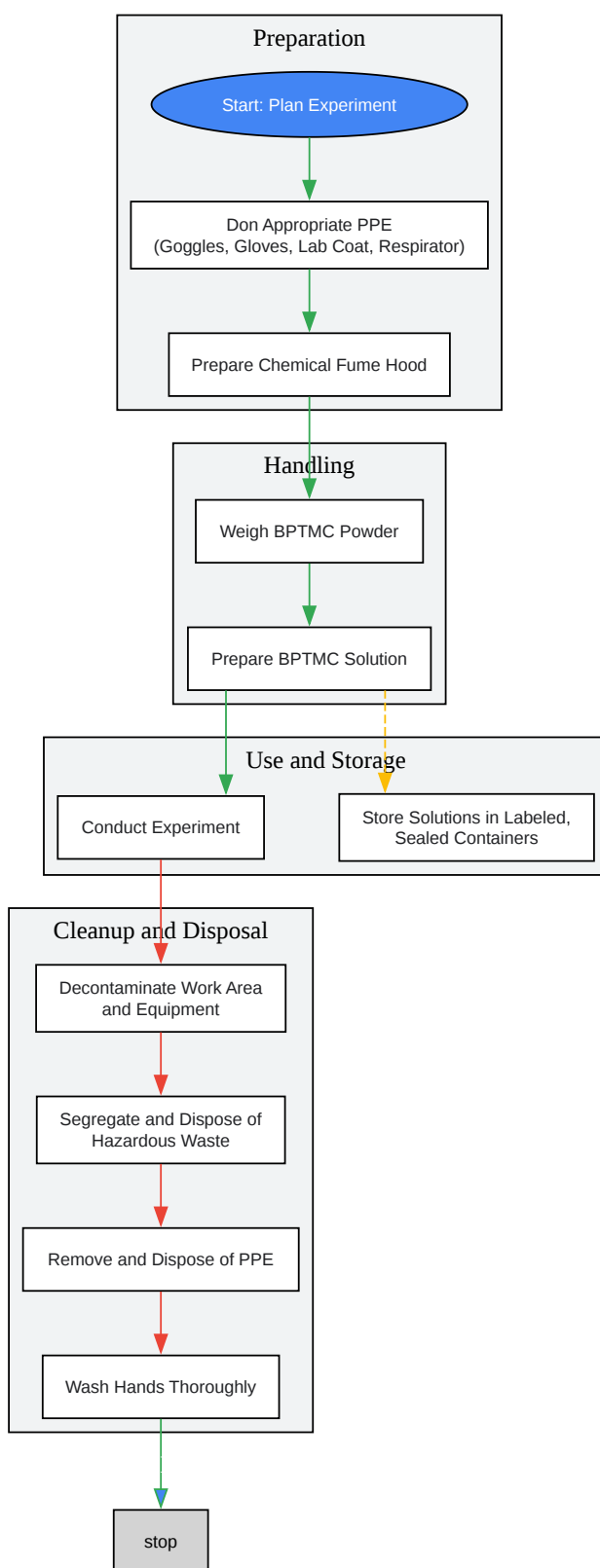
Procedure:

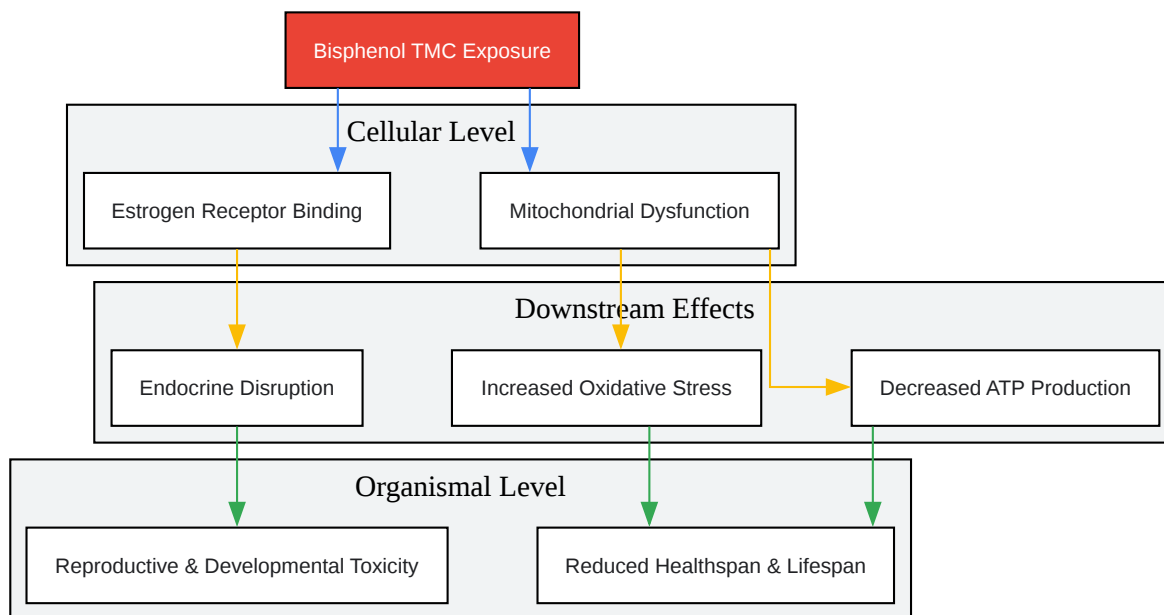
- Waste Segregation:
 - Do not mix BPTMC waste with non-hazardous waste.
 - Collect all BPTMC-contaminated materials, including unused chemical, contaminated labware (e.g., pipette tips, vials), and contaminated PPE, in a designated hazardous waste container.^[10]
- Solid Waste:
 - Place solid BPTMC waste and contaminated disposable items into a clearly labeled, sealed container for solid chemical waste.
- Liquid Waste:
 - Collect liquid waste containing BPTMC in a separate, leak-proof, and clearly labeled hazardous waste container.
 - Do not pour BPTMC solutions down the drain.
- Labeling:

- Label all waste containers with "Hazardous Waste," the full chemical name "Bisphenol TMC," and any other information required by your institution's Environmental Health and Safety (EHS) department.[\[10\]](#)
- Storage of Waste:
 - Store hazardous waste containers in a designated, secure area away from general laboratory traffic.
 - Ensure containers are sealed to prevent leaks or spills.
- Disposal:
 - Arrange for the pickup and disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor.[\[8\]](#)[\[10\]](#)
 - Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.[\[9\]](#)

Visualizations

Logical Workflow for Safe Handling of Bisphenol TMC





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